

# An In-depth Technical Guide to NH<sub>2</sub>-PEG8-OH: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: NH<sub>2</sub>-PEG8-OH

Cat. No.: B1665985

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Introduction: **NH<sub>2</sub>-PEG8-OH** is a discrete, monodisperse polyethylene glycol (PEG) derivative that serves as a heterobifunctional linker. Its structure, featuring a primary amine (NH<sub>2</sub>) at one terminus and a hydroxyl (OH) group at the other, connected by an eight-unit PEG chain, makes it an invaluable tool in bioconjugation, materials science, and drug development.<sup>[1][2]</sup> The hydrophilic PEG spacer enhances the solubility and pharmacokinetic properties of conjugated molecules, a critical advantage for developing advanced therapeutics like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).<sup>[3][4]</sup> This guide provides a comprehensive overview of its chemical structure, molecular properties, and key applications for researchers and drug development professionals.

## Core Properties and Structure

**NH<sub>2</sub>-PEG8-OH**, also known by its systematic name 23-Amino-3,6,9,12,15,18,21-heptaooxatricosan-1-ol, is a well-defined chemical entity.<sup>[5][6]</sup> Its linear structure provides a flexible spacer arm for conjugating different molecules.

## Chemical Structure Diagram

The structure consists of a primary amine, followed by eight repeating ethylene glycol units, and is terminated with a primary alcohol.

-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

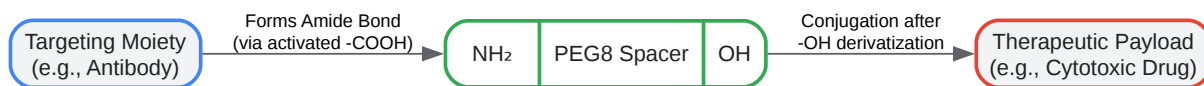
-CH<sub>2</sub>CH<sub>2</sub>O-

-CH<sub>2</sub>CH<sub>2</sub>O-

H<sub>2</sub>N-

- (CH<sub>2</sub>CH<sub>2</sub>O) -

-H



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